

An In-depth Technical Guide to Diphenylmethanol-d5: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Diphenylmethanol-d5

Cat. No.: B121720

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **Diphenylmethanol-d5**. It includes detailed experimental protocols for its synthesis and visual workflows for its primary applications, serving as an essential resource for professionals in research and drug development. **Diphenylmethanol-d5** is the deuterium-labeled form of Diphenylmethanol and is primarily utilized as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.^[1] The incorporation of stable heavy isotopes like deuterium can be crucial for evaluating the pharmacokinetic and metabolic profiles of drug candidates.^[1]

Core Chemical and Physical Properties

The fundamental properties of **Diphenylmethanol-d5** are summarized below. Data for the non-deuterated analogue, Diphenylmethanol, are included for comparison where specific data for the deuterated compound is not readily available.

Property	Value	Reference
IUPAC Name	(2,3,4,5,6-pentadeuteriophenyl)-phenylmethanol	[2][3]
Synonyms	Benzhydrol-d5, α-Phenylbenzenemethanol-d5, Diphenylcarbinol-d5	[2][4]
CAS Number	95450-78-5	[1][4]
Molecular Formula	C ₁₃ H ₇ D ₅ O	[4]
Molecular Weight	189.26 g/mol	[1][4]
Appearance	Solid	[1]
Melting Point	65-67 °C (for non-deuterated Diphenylmethanol)	[5][6]
Boiling Point	297-298 °C (for non-deuterated Diphenylmethanol)	[5][7]
Solubility	Insoluble in water; Soluble in alcohol, ether, chloroform	[8][9]
Isotopic Purity	≥98 atom % D	[3]
Chemical Purity	≥98%	[3]
SMILES	<chem>OC(C1=CC=CC=C1)C2=C([2H])C([2H])=C([2H])C([2H])=C2[2H]</chem>	[1]

Experimental Protocols

A detailed methodology for the synthesis of **Diphenylmethanol-d5** is crucial for researchers requiring this labeled compound. The following protocol is based on the reduction of a deuterated precursor.

Synthesis of **Diphenylmethanol-d5** via Reduction of Benzophenone-d10

This procedure details the synthesis of **Diphenylmethanol-d5** through the chemical reduction of Benzophenone-d10 using sodium borohydride.^[10]

Materials:

- Benzophenone-d10 (5.5 g)
- Methanol (50 mL)
- Sodium borohydride (1.0 g)
- 6M Hydrochloric Acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate
- Hexanes
- Round-bottom flask
- Reflux condenser
- Ice bath
- Steam bath
- Separatory funnel

Procedure:

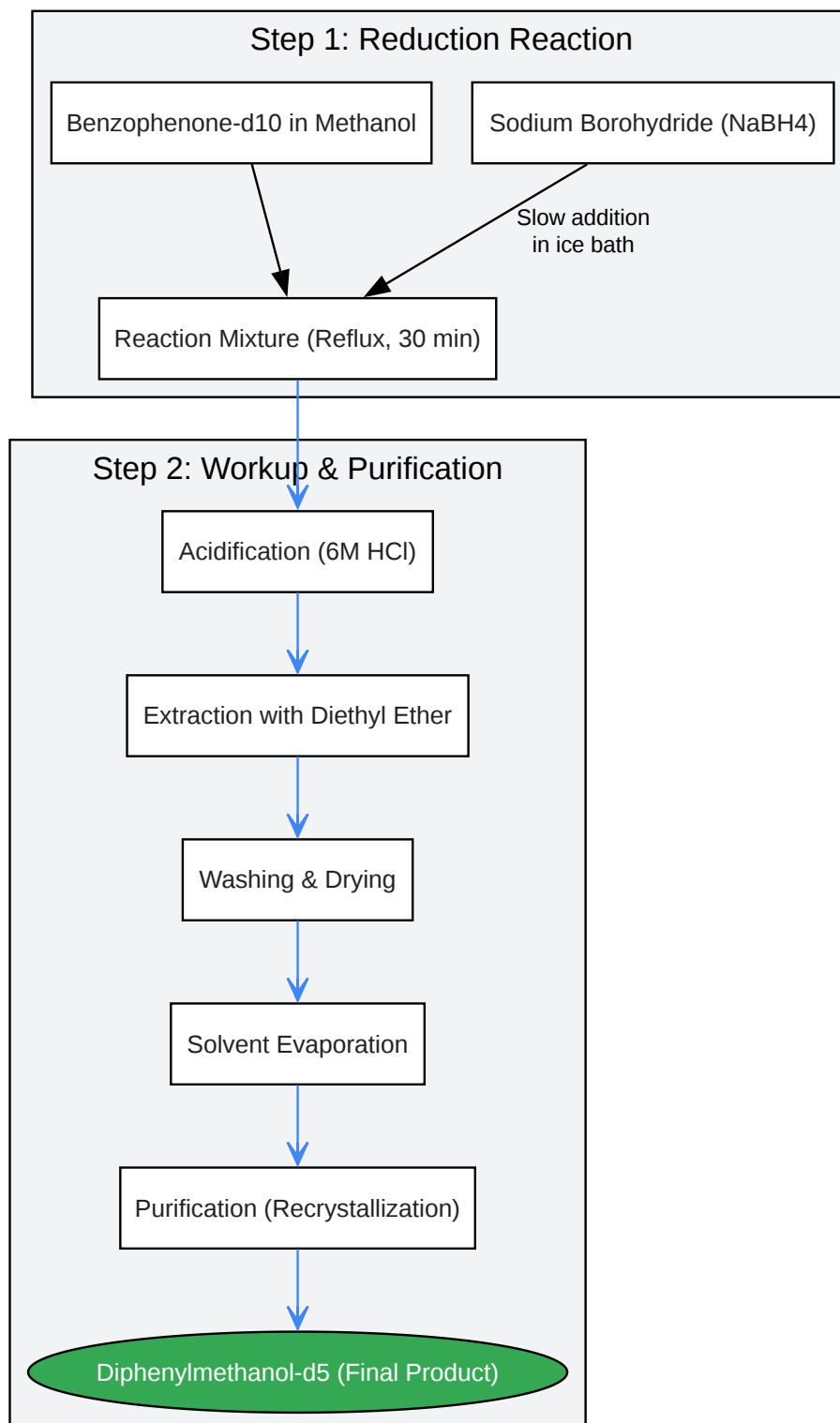
- **Dissolution:** Dissolve 5.5 g of Benzophenone-d10 in 50 mL of methanol within a round-bottom flask.
- **Cooling:** Cool the resulting solution in an ice bath.
- **Reduction:** Slowly and carefully add 1.0 g of sodium borohydride to the cooled solution over a 10-minute period.

- **Reflux:** Once the initial vigorous reaction has ceased, attach a reflux condenser to the flask and heat the mixture on a steam bath for 30 minutes.[\[10\]](#)
- **Quenching & Acidification:** Cool the reaction mixture again in an ice bath and acidify it with 6M HCl.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with two 50 mL portions of diethyl ether.
- **Washing and Drying:** Combine the organic layers and wash them with water. Subsequently, dry the organic phase over anhydrous magnesium sulfate.
- **Solvent Evaporation:** Evaporate the diethyl ether to yield the crude **Diphenylmethanol-d5** product.
- **Purification:** The crude product can be further purified by recrystallization from hexanes to achieve higher purity.[\[10\]](#)

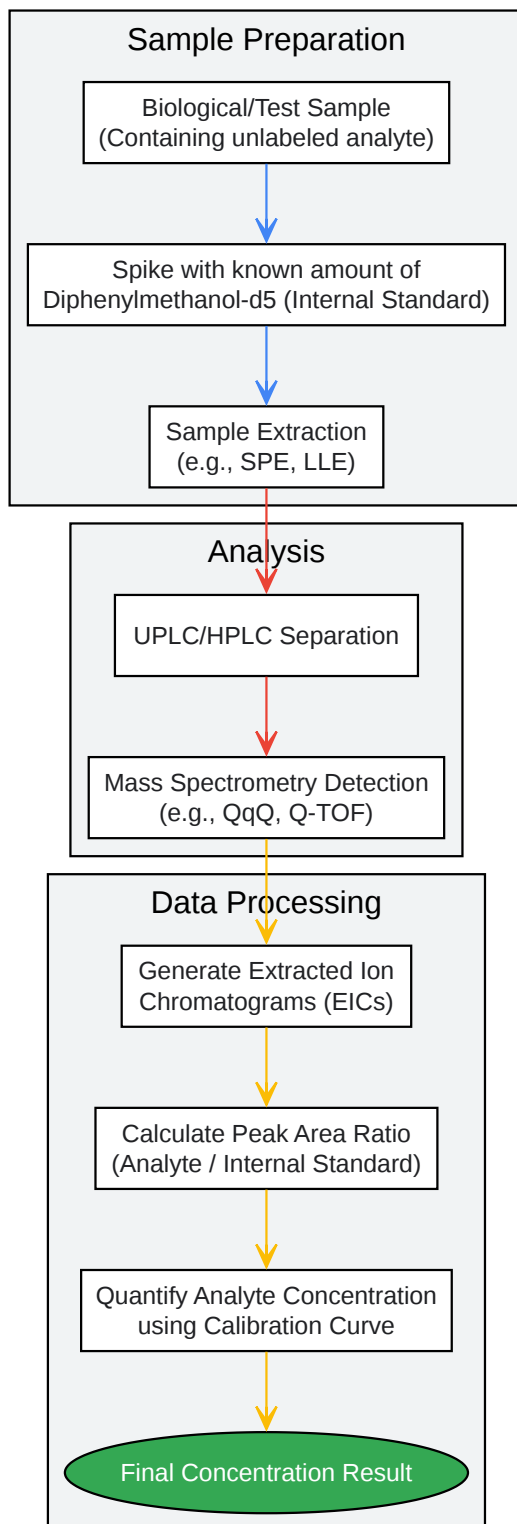
Applications and Workflows

The primary application of **Diphenylmethanol-d5** is as a stable isotope-labeled internal standard in quantitative mass spectrometry. Below are diagrams illustrating the synthetic pathway and a typical analytical workflow.

Synthesis Workflow for Diphenylmethanol-d5

[Click to download full resolution via product page](#)Synthetic workflow for **Diphenylmethanol-d5**.

Workflow: Diphenylmethanol-d5 as an Internal Standard in LC-MS

[Click to download full resolution via product page](#)Using **Diphenylmethanol-d5** as an internal standard.

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